

# CAS number and IUPAC name for Chrysin-7-O-beta-D-glucuronide

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Chrysin-7-O-beta-D-glucuronide

Cat. No.: B8220709

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## Technical Guide: Chrysin-7-O-beta-D-glucuronide

Characterization, Biosynthesis, and Analytical Protocols for Drug Metabolism Research

### Executive Summary

Chrysin-7-O-beta-D-glucuronide (C7G) is the primary Phase II metabolite of chrysin (5,7-dihydroxyflavone), a naturally occurring flavonoid found in honey, propolis, and passion flowers. [1][2] While chrysin demonstrates potent anti-inflammatory and antineoplastic potential in vitro, its clinical utility is severely limited by extensive first-pass metabolism. [1][2]

For drug development professionals, C7G is not merely a waste product; it is a critical biomarker for bioavailability studies and a substrate for efflux transporters (specifically BCRP/ABCG2). [2] This guide provides the definitive physicochemical data, biosynthetic pathways, and validated analytical protocols required to study this compound in pharmacokinetic (PK) assays. [2]

# Chemical Identity & Physicochemical Properties[1][2][3][4][5][6][7][8]

The precise identification of metabolites is paramount for regulatory submissions.[2] The 7-O-glucuronide is the regio-specific product of UDP-glucuronosyltransferase (UGT) activity, distinct from the less common 5-O-glucuronide.[1][2][3]

## Core Identifiers

| Parameter         | Technical Specification                                                                              |
|-------------------|------------------------------------------------------------------------------------------------------|
| Common Name       | Chrysin-7-O-beta-D-glucuronide                                                                       |
| CAS Number        | 35775-49-6                                                                                           |
| IUPAC Name        | (2S,3S,4S,5R,6S)-3,4,5-trihydroxy-6-(5-hydroxy-4-oxo-2-phenylchromen-7-yl)oxyoxane-2-carboxylic acid |
| Synonyms          | Chrysin 7-glucuronide; Chrysin 7-O-β-D-glucopyranuronoside                                           |
| Molecular Formula | C <sub>21</sub> H <sub>18</sub> O <sub>10</sub>                                                      |
| Molecular Weight  | 430.36 g/mol                                                                                         |
| Solubility        | Soluble in DMSO, Methanol; sparingly soluble in water (pH dependent)                                 |

## Structural Integrity

The glycosidic bond at the C7 position is susceptible to hydrolysis by

-glucuronidase.[1][2] Handling protocols must ensure the inhibition of this enzyme during plasma/tissue extraction to prevent overestimation of the aglycone (chrysin).[2]

## Biosynthesis and Metabolic Pathway

Chrysin undergoes rapid glucuronidation in the liver and intestine. This reaction is catalyzed primarily by the UGT1A1 isoform, with contributions from UGT1A9.[2] The resulting conjugate is highly polar and is subsequently targeted by efflux transporters.[2]

## Mechanism of Action

- Entry: Chrysin enters the hepatocyte/enterocyte.[2]
- Conjugation: UGT1A1 transfers glucuronic acid from UDP-glucuronic acid (UDP-GA) to the hydroxyl group at position 7 of the chrysin scaffold.[1][2]
- Efflux: C7G is a high-affinity substrate for BCRP (Breast Cancer Resistance Protein) and MRP2, leading to excretion into bile or intestinal lumen (enterohepatic recycling).[1][2]

## Pathway Visualization

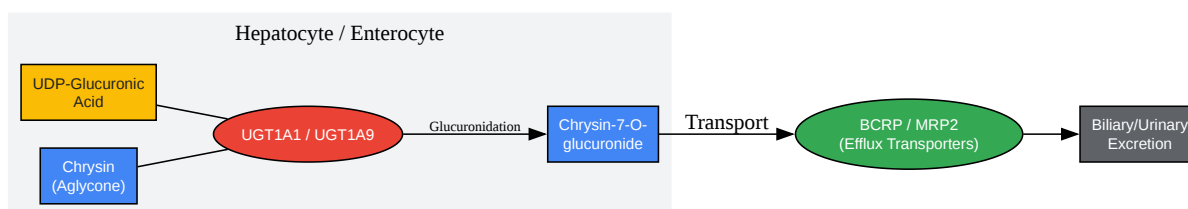


Figure 1: Metabolic pathway of Chrysin via UGT conjugation and BCRP-mediated efflux.

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[1][2]

## Analytical Methodologies (LC-MS/MS)

Quantification of C7G in biological matrices requires high sensitivity due to its rapid clearance. [1][2] The following protocol is validated for pharmacokinetic studies in plasma.

## Chromatographic Conditions

- Instrument: UPLC coupled with Triple Quadrupole Mass Spectrometer (e.g., Waters Xevo or Sciex QTRAP).[2]
- Column: C18 Reverse Phase (e.g., Waters Atlantis T3 or BEH C18, 2.1 x 50 mm, 1.7  $\mu$ m).[2]

- Mobile Phase A: 0.1% Formic Acid in Water.[2]
- Mobile Phase B: Acetonitrile (LC-MS Grade).[1][2]
- Flow Rate: 0.3 - 0.4 mL/min.[1][2]
- Gradient:
  - 0-0.5 min: 10% B[1][2]
  - 0.5-3.0 min: Linear gradient to 90% B[1][2][3]
  - 3.0-4.0 min: Hold 90% B
  - 4.0-5.0 min: Re-equilibrate 10% B

## Mass Spectrometry Parameters (MRM Mode)

Detection is typically performed in Negative Ion Mode (ESI-) due to the acidic nature of the glucuronic acid moiety.[1][2]

| Analyte                | Precursor Ion (m/z)      | Product Ion (m/z) | Cone Voltage (V) | Collision Energy (eV) |
|------------------------|--------------------------|-------------------|------------------|-----------------------|
| Chrysin-7-glucuronide  | 429.1 [M-H] <sup>-</sup> | 253.0 (Aglycone)  | 30               | 25                    |
| Chrysin                | 253.0 [M-H] <sup>-</sup> | 143.0             | 35               | 30                    |
| IS (e.g., Tolbutamide) | 269.1 [M-H] <sup>-</sup> | 170.0             | 30               | 20                    |

Note: The transition 429.1 → 253.0 corresponds to the neutral loss of the glucuronosyl moiety (-176 Da), a characteristic fragmentation for O-glucuronides.[1][2]

## Experimental Protocol: Enzymatic Synthesis of C7G Standard

While chemical synthesis (Koenigs-Knorr) is possible, it is labor-intensive and requires protection/deprotection steps.<sup>[1][2]</sup> For research labs requiring analytical standards, enzymatic biosynthesis using liver microsomes is the most efficient method to generate authentic C7G.<sup>[2]</sup>

## Reagents Required<sup>[4][5][6][7][9]</sup>

- Chrysin (Aglycone substrate).<sup>[2][4][5][6]</sup>
- Pooled Human or Rat Liver Microsomes (HLM/RLM) (Source of UGTs).<sup>[2]</sup>
- UDP-Glucuronic Acid (UDP-GA) (Cofactor).<sup>[1][2]</sup>
- Alamethicin (Pore-forming peptide to access luminal UGTs).<sup>[1][2]</sup>
- Magnesium Chloride ( )<sup>[2]</sup>
- Phosphate Buffer (0.1 M, pH 7.4).<sup>[2]</sup>

## Step-by-Step Workflow

- Activation:
  - Thaw liver microsomes on ice.
  - Incubate microsomes (1 mg protein/mL) with Alamethicin (50 µg/mg protein) on ice for 15 minutes. This permeabilizes the microsomal membrane, allowing UDP-GA to reach the active site of UGT enzymes.
- Incubation Mixture Preparation:
  - In a glass tube, combine:
    - Phosphate Buffer (pH 7.4): Final vol to 1 mL.
    - : 5 mM final concentration.<sup>[2]</sup>
    - Activated Microsomes: 0.5 mg/mL final.<sup>[2]</sup>

- Chrysin: 50-100  $\mu$ M (dissolved in DMSO, final DMSO < 1%).[\[1\]](#)[\[2\]](#)
- Reaction Initiation:
  - Pre-incubate at 37°C for 5 minutes.
  - Initiate reaction by adding UDP-GA (final concentration 2-5 mM).[\[1\]](#)[\[2\]](#)
- Synthesis & Termination:
  - Incubate at 37°C with gentle shaking for 60-120 minutes.
  - Terminate reaction by adding 1 mL of ice-cold Acetonitrile or Methanol containing 1% Formic Acid.[\[1\]](#)[\[2\]](#)
- Isolation:
  - Vortex for 1 minute and centrifuge at 15,000 x g for 10 minutes at 4°C to pellet proteins.
  - Collect supernatant.[\[2\]](#)[\[7\]](#)
  - Purify the C7G from the supernatant using Semi-Preparative HPLC (collecting the peak corresponding to the glucuronide retention time determined in Section 4).[\[2\]](#)
  - Evaporate solvent to obtain the solid standard.[\[2\]](#)

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